

Bismuth(III) Bromide: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *Bismuth(III) bromide*

Cat. No.: *B147885*

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This technical guide provides an in-depth analysis of the core physical properties of **Bismuth(III) bromide** (BiBr_3), with a specific focus on its density and melting point. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise data for their work.

Core Physical Properties

Bismuth(III) bromide is an inorganic compound that appears as a white to light yellow or golden deliquescent crystalline powder.^{[1][2]} It is a key precursor in the synthesis of various bismuth-containing compounds and sees use in materials science for the development of semiconductors and optoelectronic devices.^{[1][3][4]}

Quantitative Data Summary

The physical properties of **Bismuth(III) bromide** are summarized in the table below, providing a clear and concise reference.

Property	Value	Units	Conditions
Density	5.7[3][5][6][7]	g/mL or g/cm ³	at 25 °C[2][5][7]
5.72	g/cm ³	at 25 °C	Not Specified
5.776	g/cm ³	Not Specified	
Melting Point	218[1][8]	°C	Not Specified
219[2][5][6][9][10]	°C	Not Specified	

Experimental Protocols

The determination of the physical properties of a solid compound like **Bismuth(III) bromide** involves standardized laboratory procedures. Below are detailed methodologies for ascertaining its density and melting point.

Determination of Density

The density of a solid can be determined using the principle of displacement. A common method involves the following steps:

- Mass Measurement: Accurately weigh a sample of dry **Bismuth(III) bromide** powder using an analytical balance.[11]
- Volume Measurement by Displacement:
 - Fill a graduated cylinder with a liquid in which **Bismuth(III) bromide** is insoluble and does not react.
 - Record the initial volume of the liquid (V_1).[12]
 - Carefully immerse the weighed **Bismuth(III) bromide** sample into the liquid, ensuring it is fully submerged.[12]
 - Record the new volume of the liquid (V_2).[12]

- The volume of the solid is the difference between the final and initial volumes ($V = V_2 - V_1$).
[12]
- Calculation: The density (ρ) is calculated by dividing the mass (m) of the sample by its volume (V): $\rho = m/V$. [11]

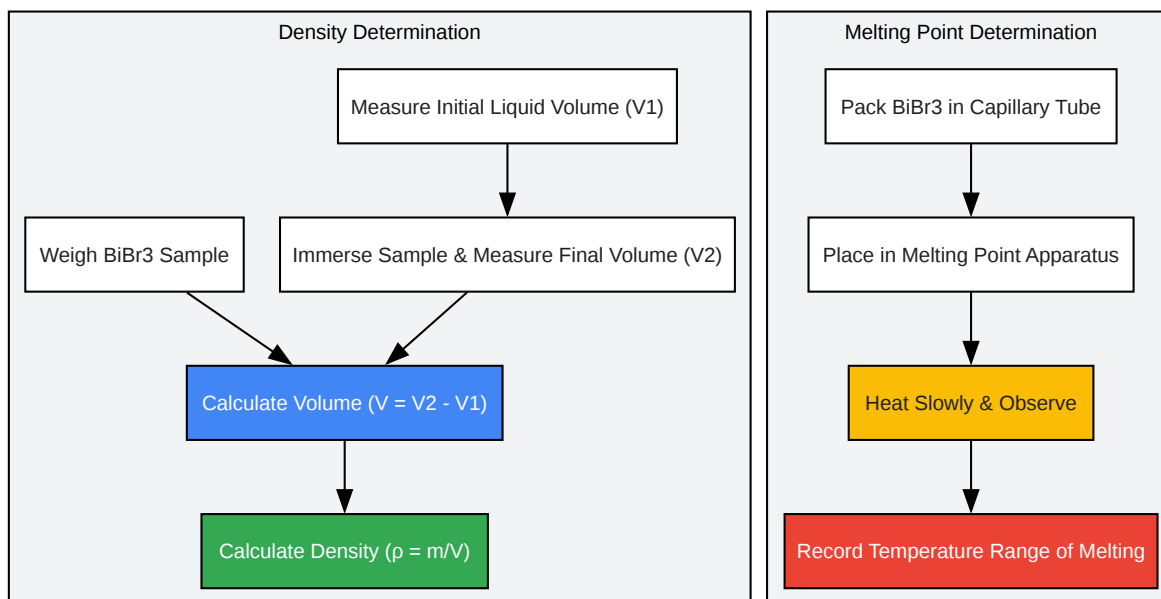
Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity and is determined by observing the temperature range over which it transitions from a solid to a liquid. [13][14] The capillary method is a standard technique:

- Sample Preparation:
 - A small amount of finely powdered, dry **Bismuth(III) bromide** is introduced into a thin-walled capillary tube, which is sealed at one end. [15][16][17]
 - The tube is gently tapped to pack the sample into the closed end to a height of a few millimeters. [15][16]
- Apparatus Setup:
 - The capillary tube is attached to a thermometer. [15]
 - This assembly is placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, which contains a heating bath (e.g., mineral oil or a metal block). [17]
- Heating and Observation:
 - The apparatus is heated slowly and steadily. [15][17]
 - The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. [13]
 - For a pure substance, this range is typically narrow. [17]

Visualized Workflow

The logical flow for determining the physical properties of **Bismuth(III) bromide** is illustrated in the diagram below.



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